

Application Note: Strategic Sourcing and Handling of Methylamine-N,N-d2 ()

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Compound of Interest

Compound Name: Methylamine-N,N-d2

CAS No.: 2614-35-9

Cat. No.: B1605103

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Executive Summary & Technical Definition

Methylamine-N,N-d2 (CAS: 2614-35-9 for free base) is a specific isotopologue of methylamine where the two amino protons are substituted with deuterium.^[1] Unlike Methylamine-d3 (

, stable C-D bonds) or Methylamine-d5 (

, fully deuterated), **Methylamine-N,N-d2** carries its isotopic label on the labile nitrogen atom.^[1]

Critical Scientific Constraint: The N-D bond is chemically labile. Upon exposure to atmospheric moisture (

) or protic solvents (MeOH, EtOH), the deuterium atoms rapidly exchange with protons, degrading isotopic purity within seconds. Therefore, purchasing and handling this reagent requires a "Zero-Proton" workflow.

Chemical Specifications

Feature	Specification	Notes
Formula	CH_3ND_2	Methyl group is protium (^1H); Amine is deuterium (^2H). [1][2][3][4][5][6][7]
Molecular Weight	33.07 g/mol	+2 Da shift vs. standard methylamine. [8]
Common Forms	Gas (Lecture Bottle)	High pressure (~6 atm). Requires vacuum line. [9]
Stable Salt		Methylamine- d_2 Deuteriochloride. [1][3] Solid, hygroscopic.
Isotopic Purity	atom % D	Enrichment degrades instantly in air.

Strategic Sourcing: Supplier Analysis & Form Selection[\[1\]](#)

Purchasing decisions should be driven by the downstream application (Anhydrous Synthesis vs. Aqueous NMR).

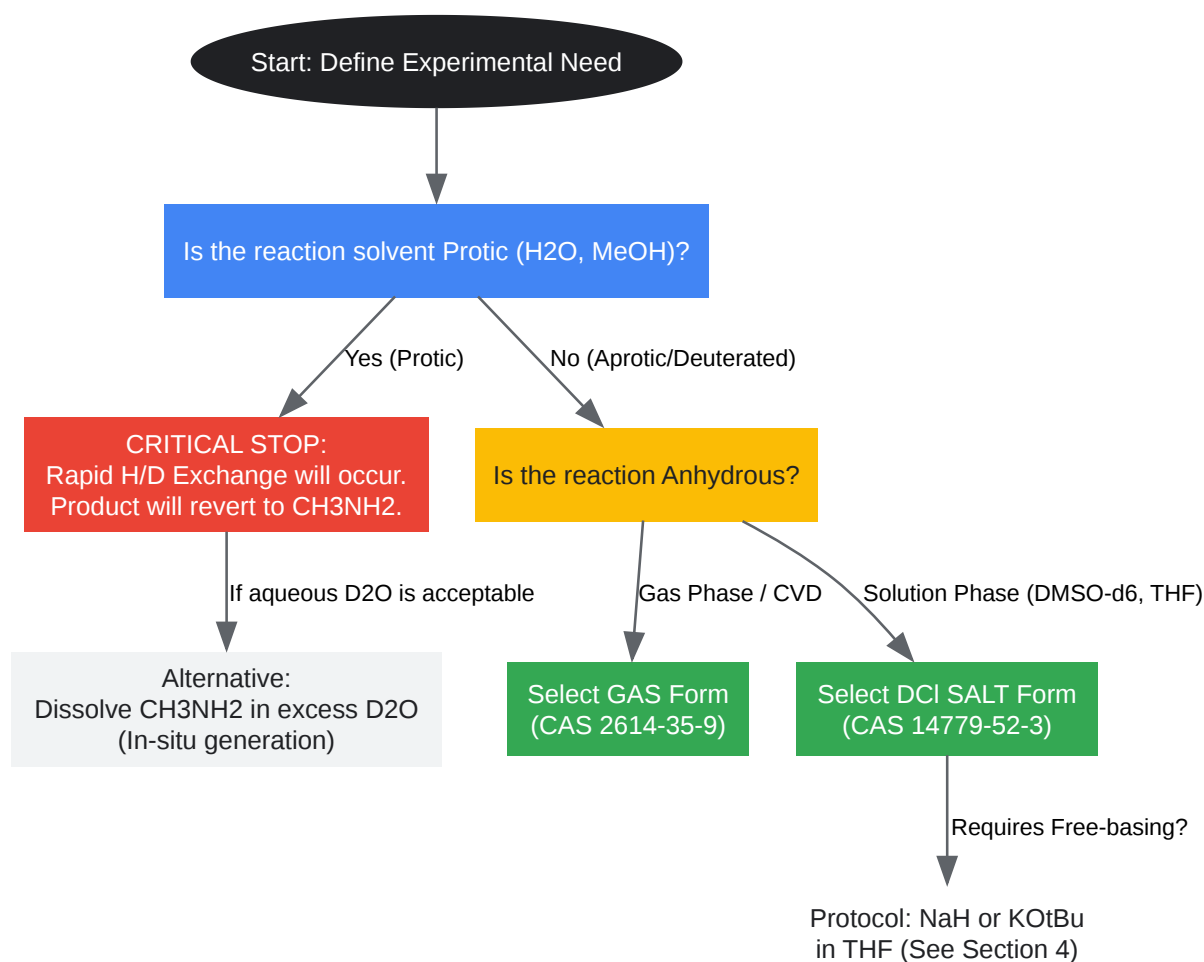
Decision Matrix: Gas vs. Salt

Do not default to the cheapest option. The physical form dictates the handling infrastructure required.

Form	CAS Number	Recommended Suppliers	Best Application	Handling Difficulty
Gas	2614-35-9	CDN Isotopes, Sigma-Aldrich	Anhydrous gas-phase reactions; CVD; Vacuum line synthesis. ^[1]	High: Requires lecture bottle regulator & vacuum manifold.
DCI Salt	14779-52-3	Sigma-Aldrich, CymitQuimica, ChemicalBook (Yufei)	Solid-phase synthesis; NMR standards; Solution chemistry (in ^[1]	Medium: Hygroscopic. Must be handled in a glovebox or under .

Sourcing Logic Diagram

The following decision tree assists in selecting the correct commercial form based on experimental needs.



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Caption: Decision matrix for selecting **Methylamine-N,N-d2** form based on solvent compatibility and experimental setup.

Technical Protocol: The "Zero-Proton" Workflow[1]

Objective: Use **Methylamine-N,N-d2** Deuteriochloride (

) in a synthesis without losing deuterium enrichment to atmospheric moisture.

Prerequisites:

- Glovebox (

or Ar atmosphere,

ppm

).

- Schlenk line (if glovebox unavailable).
- Solvents: Anhydrous DMSO-d₆, THF, or (99.9% D).

Protocol A: Handling & Storage

- Receipt: Upon delivery, do not open the outer packaging in the general lab. Transfer the sealed container directly into the glovebox airlock.
- Purge: Cycle the airlock at least 3 times to remove ambient humidity.
- Storage: Store the salt in a desiccator inside the glovebox. If the septum is pierced, wrap with Parafilm and store in a secondary jar with activated molecular sieves.

Protocol B: Free-Basing for Nucleophilic Attack

If your reaction requires the free amine (nucleophile) rather than the salt, you cannot use standard aqueous bases (NaOH/H₂O) as they introduce protons.

Reagents:

- **Methylamine-N,N-d₂** DCI (CAS 14779-52-3)[[1](#)][[7](#)][[10](#)]
- Base: Sodium Hydride (NaH, dry) or Potassium tert-butoxide (KOtBu).
- Solvent: Anhydrous THF or DMF.

Step-by-Step:

- Suspension: In the glovebox, suspend 1.0 eq of in anhydrous THF.

- Deprotonation: Slowly add 1.05 eq of NaH (dry powder).
 - Reaction:
 - Note: This releases
gas. Ensure the vessel is vented to a bubbler (filled with mineral oil, not water) if performing on a Schlenk line.
- Filtration: Filter the mixture through a fritted glass funnel (inside glovebox) to remove NaCl.
- Usage: The filtrate contains free
. Use immediately.

Quality Control & Validation

Because N-D exchange is invisible to standard HPLC/MS (due to rapid back-exchange in the mobile phase), NMR is the only valid QC method.^[1]

Validation Experiment:

- Dissolve ~5 mg of sample in DMSO-d6 (must be 100% dry; use ampoules).
- Acquire ¹H NMR.
- Analysis:
 - Methyl Peak: Observe singlet/triplet at
~2.3 ppm.
 - Amine Peak:
 - If pure
: No signal at amine region (or very broad/diminished due to D-quadrupolar broadening).^[1]
 - If exchanged (

): Broad singlet at

~1-2 ppm (integrating to 2H relative to methyl).

- Calculation:

[6]

Scientific Rationale & Troubleshooting

Why not just use ?

Many researchers attempt to generate this species in situ by dissolving standard methylamine (

) in

.

- The Equilibrium:

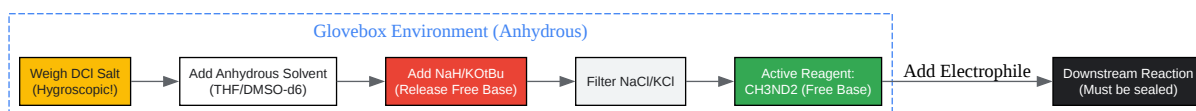
[1]

- The Problem: To achieve >98% D incorporation, you need a massive molar excess of (solvent quantity). If your reaction cannot tolerate water (e.g., Grignard, acyl chloride coupling), the in-situ method fails. You must purchase the anhydrous salt or gas.

Common Failure Modes

Observation	Root Cause	Corrective Action
NMR shows -NH ₂ signal	Moisture ingress in DMSO-d ₆ or sample tube. ^[1]	Use fresh ampoule solvents; dry NMR tubes in oven; prep in glovebox.
Low Yield in Synthesis	Loss of volatile free base.	boils at -6°C. Perform free-basing at -20°C or in a sealed pressure tube.
Scrambling of Label	Protic solvent used in workup.	Quench reactions with or deuterated acids () if preserving the N-D label is required post-reaction.

Visualization: Handling Workflow



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Caption: "Zero-Proton" workflow for generating reactive free-base **Methylamine-N,N-d₂** from DCI salt.

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